

Commercial Suppliers and Technical Guide for N-Cbz-3-piperidinecarboxylic Acid

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Compound of Interest

Compound Name: 1-[(Benzyloxy)carbonyl]-3-piperidinecarboxylic acid

Cat. No.: B1267543

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For Researchers, Scientists, and Drug Development Professionals

N-Cbz-3-piperidinecarboxylic acid is a key building block in medicinal chemistry, valued for its role in the synthesis of a wide array of pharmaceutical compounds. Its piperidine core is a prevalent motif in many bioactive molecules, and the N-Cbz protecting group offers stability and versatility in synthetic routes.^[1] This technical guide provides a detailed overview of commercial suppliers for N-Cbz-3-piperidinecarboxylic acid and its enantiomeric forms, along with relevant technical data to assist researchers in sourcing this important intermediate.

Commercial Supplier Data

Sourcing N-Cbz-3-piperidinecarboxylic acid requires careful consideration of purity, enantiomeric form, and available quantities. The following tables summarize data for racemic and enantiomerically pure forms of the compound from various commercial suppliers.

Table 1: Commercial Suppliers of Racemic N-Cbz-3-piperidinecarboxylic Acid

Supplier	Catalog Number	Purity	Available Quantities	Price
Shanghai Jizhi Biochemical Technology Co., Ltd	N/A	95.0%	1g, 5g	¥218.0/1g, ¥658.0/5g[2]
Shanghai Nianxing Industrial Co., Ltd	N/A	97.0%	Inquire	Check with supplier[2]
Dayang Chem (Hangzhou) Co., Ltd.	N/A	98.0%	100g, 1kg, 100kg, 1000kg	Inquire[2]
Parchem	78190-11-1	N/A	Bulk, FCL/TL/ISO Tank, Pallet/Skid/Tote, Drum/Bag, R&D/Pilot	Inquire[3]
Tyger Scientific Inc.	78190-11-1	N/A	Inquire	Inquire[4]

Table 2: Commercial Suppliers of (R)-N-Cbz-3-piperidinecarboxylic Acid

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
ChemUniverse	Q03192	95%	250mg, 1g, 5g	\$31.00/250mg, \$35.00/1g, \$62.00/5g[5]
Sigma-Aldrich	656356	97%	10g	\$399.00/10g
CymitQuimica	N/A	N/A	Inquire	Inquire[6]

Table 3: Commercial Suppliers of (S)-N-Cbz-3-piperidinecarboxylic Acid

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
Advanced ChemBlocks	P35479	95%	Inquire	Inquire ^[7]
Sigma-Aldrich	656364	97%	10g	\$213.75/10g

Experimental Protocols

Synthesis of N-Cbz-3-piperidinecarboxylic Acid from Nipecotic Acid

A common synthetic route to N-Cbz-3-piperidinecarboxylic acid involves the protection of the nitrogen atom of 3-piperidinecarboxylic acid (nipecotic acid) with a carboxybenzyl (Cbz) group. ^[8] The following is a general protocol based on standard organic synthesis procedures.

Materials:

- 3-Piperidinecarboxylic acid (Nipecotic acid)
- Benzyl chloroformate (Cbz-Cl)
- Sodium bicarbonate (NaHCO₃) or other suitable base
- Dichloromethane (CH₂Cl₂) or other suitable solvent
- Water (H₂O)
- Hydrochloric acid (HCl) (for workup)
- Sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄) (for drying)

Procedure:

- Dissolve 3-piperidinecarboxylic acid in an aqueous solution of sodium bicarbonate.

- Cool the solution in an ice bath.
- Slowly add benzyl chloroformate, ensuring the temperature remains low.
- Stir the reaction mixture at room temperature overnight.
- After the reaction is complete, wash the mixture with a suitable organic solvent like ether to remove any unreacted benzyl chloroformate.
- Acidify the aqueous layer with hydrochloric acid to precipitate the product.
- Filter the precipitate, wash with cold water, and dry under vacuum to yield N-Cbz-3-piperidinecarboxylic acid.

Role in Drug Discovery and Signaling Pathways

N-Cbz-3-piperidinecarboxylic acid and its derivatives are significant in neuroscience research, particularly in the context of γ -aminobutyric acid (GABA) signaling.^[9] GABA is the primary inhibitory neurotransmitter in the central nervous system, and its receptors are targets for a wide range of therapeutics.^[10] Nipecotic acid, the precursor to N-Cbz-3-piperidinecarboxylic acid, is a known inhibitor of GABA uptake.^[11] By modifying the piperidine scaffold, researchers can develop novel compounds that modulate GABAergic activity, with potential applications in treating anxiety, epilepsy, and other neurological disorders.^[9]

Derivatives of N-Cbz-3-piperidinecarboxylic acid can be designed to interact with the GABA transporter (GAT), preventing the reuptake of GABA from the synaptic cleft and thereby enhancing inhibitory neurotransmission.^[12]

Visualizations

General Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis of N-Cbz-3-piperidinecarboxylic acid and its subsequent use in the preparation of a derivative.

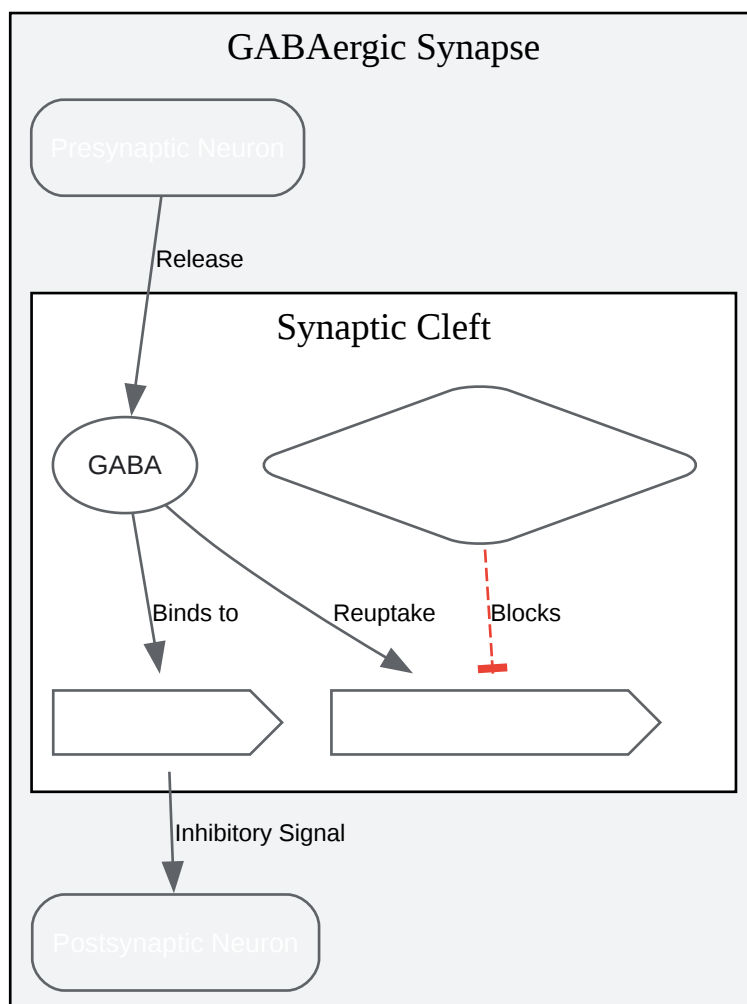


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Caption: A generalized workflow for the synthesis and application of N-Cbz-3-piperidinecarboxylic acid in drug discovery.

Conceptual GABAergic Signaling Pathway Modulation

This diagram illustrates the conceptual role of a piperidine-based GABA uptake inhibitor in modulating GABAergic signaling.



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